

An In-depth Technical Guide to Tolypomycin R: A Rifamycin Derivative

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Compound of Interest

Compound Name: Tolypomycin R

CAS No.: 33889-22-4

Cat. No.: B1682431

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Abstract

Tolypomycin R, a derivative of the ansamycin antibiotic family, represents a significant area of interest in the ongoing search for novel antimicrobial agents. As a member of the rifamycin class, its primary mechanism of action is the inhibition of bacterial DNA-dependent RNA polymerase, a well-validated target for antibacterial therapy. This technical guide provides a comprehensive overview of **Tolypomycin R**, detailing its chemical properties, mechanism of action, antibacterial spectrum, and the experimental methodologies used to characterize its activity. The information presented herein is intended to serve as a valuable resource for researchers and professionals involved in the discovery and development of new antibacterial drugs.

Introduction

The rise of antibiotic-resistant bacteria poses a significant threat to global public health. This has spurred intensive research efforts to discover and develop new classes of antibiotics with novel mechanisms of action or improved efficacy against resistant strains. The rifamycin class

of antibiotics has long been a cornerstone in the treatment of mycobacterial infections, most notably tuberculosis. **Tolypomycin R**, a derivative of this class, has been investigated for its own unique antibacterial properties. This guide delves into the technical details of **Tolypomycin R**, providing a foundation for its potential applications and further research.

Chemical Structure and Properties

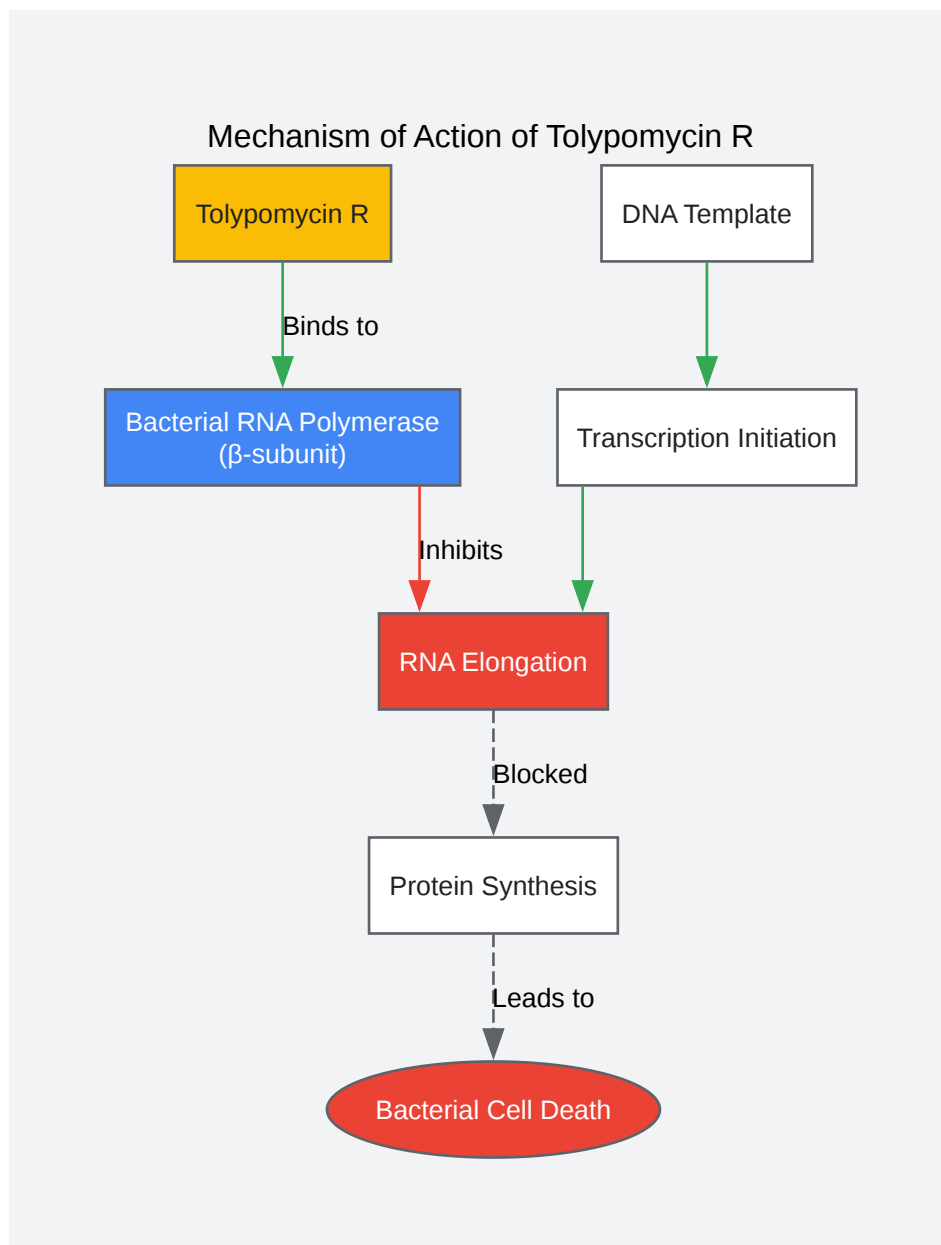
Tolypomycin R is a complex macrocyclic antibiotic belonging to the ansamycin family, characterized by an aliphatic ansa chain bridging a naphthoquinone core.

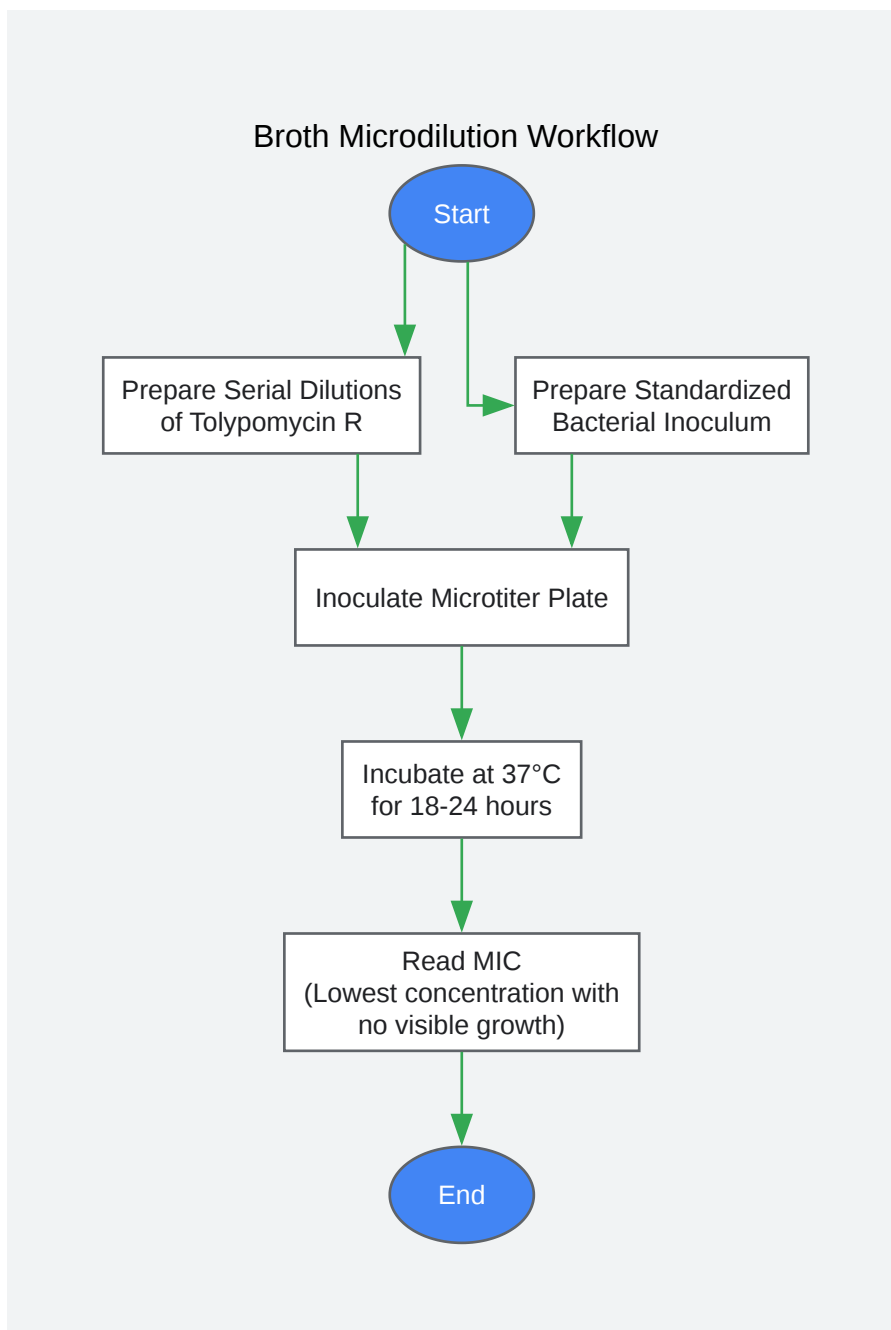
Table 1: Chemical and Physical Properties of **Tolypomycin R**

Property	Value
Synonyms	B-2847-R
Molecular Formula	C ₄₃ H ₅₆ N ₂ O ₁₄
Molecular Weight	824.921 g/mol
Appearance	Solid

Mechanism of Action: Inhibition of Bacterial RNA Polymerase

The primary molecular target of **Tolypomycin R**, like other rifamycins, is the β -subunit of bacterial DNA-dependent RNA polymerase (RNAP).[1] By binding to a specific pocket on the RNAP β -subunit, **Tolypomycin R** sterically hinders the elongation of the nascent RNA chain, effectively halting transcription.[1] This inhibition of a fundamental cellular process leads to the cessation of protein synthesis and ultimately, bacterial cell death.





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References

- [1. Rifamycins, Alone and in Combination - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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